

Physical and chemical properties of Scorodonin

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Compound of Interest

Compound Name: Scorodonin

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Scorodonin: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

Scorodonin is a naturally occurring allenyne compound isolated from the mushroom *Mycetinis scorodonius*. It has demonstrated notable antibacterial and antifungal properties, positioning it as a molecule of interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Scorodonin**, including its mechanism of action. Detailed experimental methodologies, where available in the public domain, are presented to facilitate further research.

Physicochemical Properties

Scorodonin is a relatively small molecule with the chemical formula C_7H_7ClO . Its structure features a unique combination of an allene, an alkyne, and a primary alcohol functional group, contributing to its reactivity and biological activity.

Physical Properties

Quantitative data on many of the physical properties of **Scorodonin** are not extensively reported in the peer-reviewed literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C7H7ClO	--INVALID-LINK--
Molecular Weight	142.58 g/mol	--INVALID-LINK--
CAS Number	74660-77-8	--INVALID-LINK--
Melting Point	Not Reported	-
Boiling Point	Not Reported	-
Density	Not Reported	-
Solubility	Soluble in organic solvents. Insoluble in water. ^[1]	General property of similar small organic molecules
Appearance	Not Reported	-

Chemical Properties and Stability

Detailed experimental studies on the stability and degradation pathways of **Scorodonin** under various conditions (e.g., pH, temperature, light exposure) are not readily available. However, the presence of the reactive allenyne and chloroalkyne functionalities suggests potential instability under certain conditions.

Property	Description
Chemical Structure	(R)-7-chlorohepta-2,3-dien-5-yn-1-ol
Functional Groups	Primary alcohol, Allene, Alkyne, Alkyl chloride
Stability	Expected to be sensitive to heat, light, and strong acidic or basic conditions due to the reactive nature of the allenyne moiety.
Degradation	Specific degradation products have not been characterized in the literature.
Storage	For research purposes, it is recommended to store Scorodonin at -20°C in a tightly sealed container, protected from light and moisture.

Biological Activity and Mechanism of Action

Scorodonin exhibits a range of biological activities, primarily as an antimicrobial agent. Its mechanism of action is believed to be centered on the inhibition of essential cellular processes in target organisms.

Antimicrobial Activity

Scorodonin has been shown to possess both antibacterial and antifungal properties. Quantitative data on its minimum inhibitory concentrations (MICs) against a broad spectrum of microorganisms are limited in publicly accessible literature.

Organism Type	General Activity	Specific Data (MIC)
Bacteria	Active against various bacterial species.	Not extensively reported.
Fungi	Active against various fungal species.	Not extensively reported.

Mechanism of Action

The primary reported mechanism of action for **Scorodonin** is the inhibition of DNA-dependent RNA polymerases.[2] This inhibition disrupts the process of transcription, leading to a cessation of protein synthesis and ultimately cell death.

- Target: DNA-dependent RNA polymerase
- Effect: Inhibition of transcription

The specific kinetics and binding site of **Scorodonin** on RNA polymerase have not been fully elucidated. It is plausible that the electrophilic nature of the allenyne or chloroalkyne moiety could be involved in covalent modification of the enzyme.

Given its chemical structure, **Scorodonin** may possess other mechanisms of action that have not yet been explored. For instance, the allenyne functionality could potentially interact with other cellular nucleophiles, or the molecule as a whole could disrupt membrane integrity.

Cytotoxicity

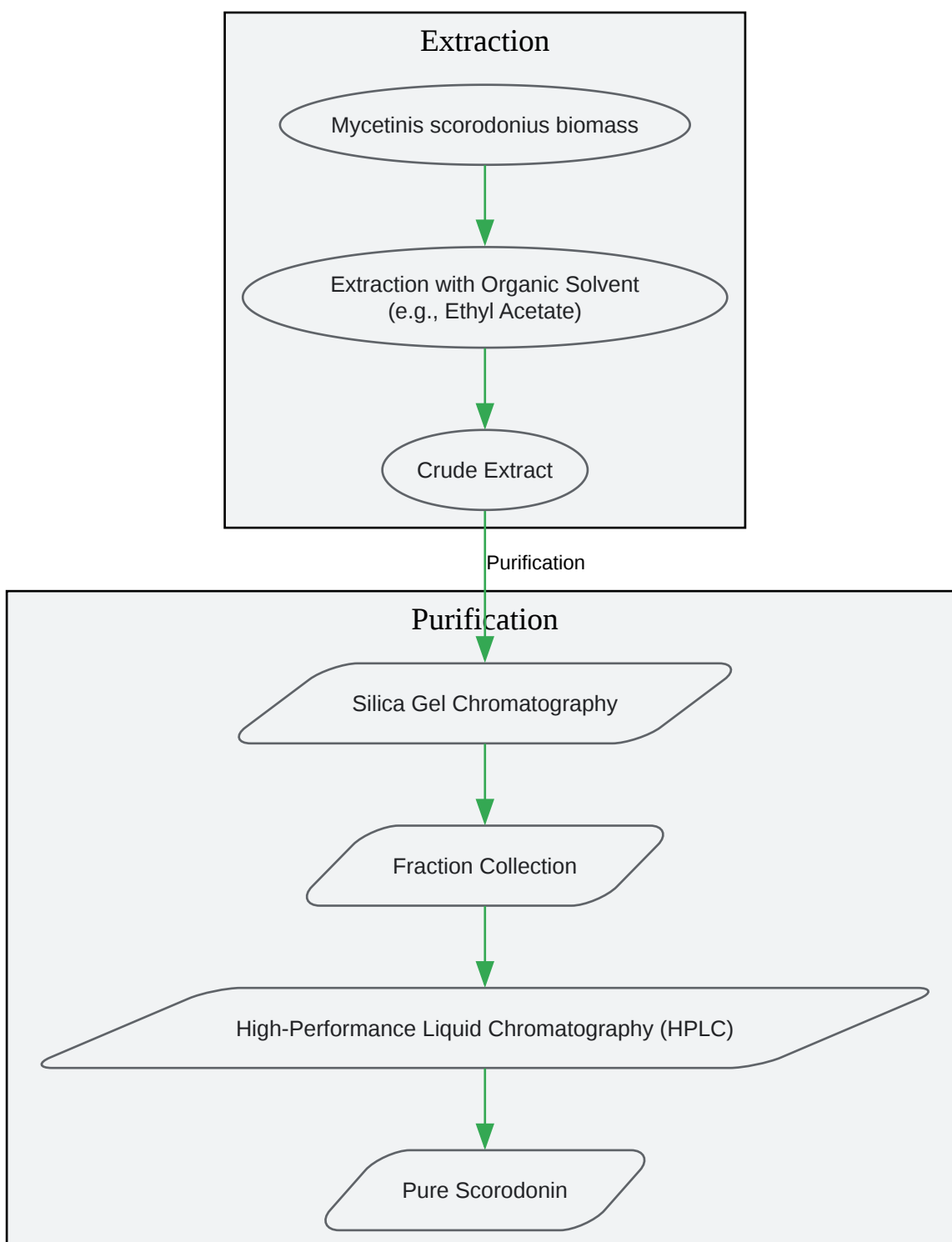
Data on the cytotoxicity of **Scorodonin** against human cell lines (IC50 values) are not available in the current literature. Such studies would be crucial for evaluating its potential as a therapeutic agent.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation, purification, and characterization of **Scorodonin** are not explicitly available. The following sections provide a generalized workflow based on common practices for natural product chemistry.

Isolation and Purification Workflow

The isolation of **Scorodonin** from *Mycetinis scorodonius* would typically involve extraction with an organic solvent followed by chromatographic purification.



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Caption: Generalized workflow for the isolation and purification of **Scorodonin**.

Characterization

The structural elucidation of **Scorodonin** would rely on a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be essential for determining the carbon-hydrogen framework. While a synthetic route has confirmed the structure, detailed spectral data from the natural product are not widely published.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would be used to confirm the molecular formula.

Signaling Pathways

The primary known molecular target of **Scorodonin** is DNA-dependent RNA polymerase, a key enzyme in the central dogma of molecular biology. Inhibition of this enzyme directly impacts the transcription of all genes, leading to a global shutdown of cellular functions.



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Caption: Proposed mechanism of action of **Scorodonin** via inhibition of transcription.

Conclusion and Future Directions

Scorodonin is a promising natural product with demonstrated antimicrobial activity. However, a significant amount of research is still required to fully characterize its properties and evaluate its therapeutic potential. Future research should focus on:

- Quantitative determination of physical properties: Obtaining precise data on melting point, solubility, and other physical characteristics.
- Comprehensive stability studies: Investigating its stability under various conditions to inform formulation and storage.

- Detailed mechanistic studies: Elucidating the kinetics and specific interactions of **Scorodonin** with RNA polymerase and exploring other potential cellular targets.
- Broad-spectrum biological evaluation: Determining MIC values against a wide range of clinically relevant bacteria and fungi, as well as IC50 values against various cancer cell lines.
- Development of detailed experimental protocols: Publishing standardized methods for its isolation, purification, and analysis to ensure reproducibility of research findings.

The information compiled in this guide serves as a foundation for researchers to build upon in their exploration of this intriguing natural compound.

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